

Optimizing THS-044 working concentration for in vitro experiments

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Compound of Interest

Compound Name: THS-044

Cat. No.: B2360967

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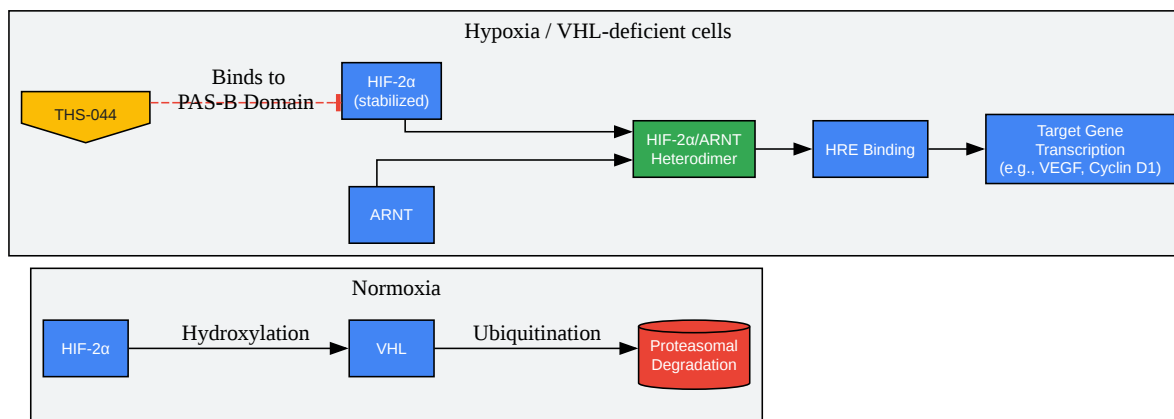
THS-044 Technical Support Center

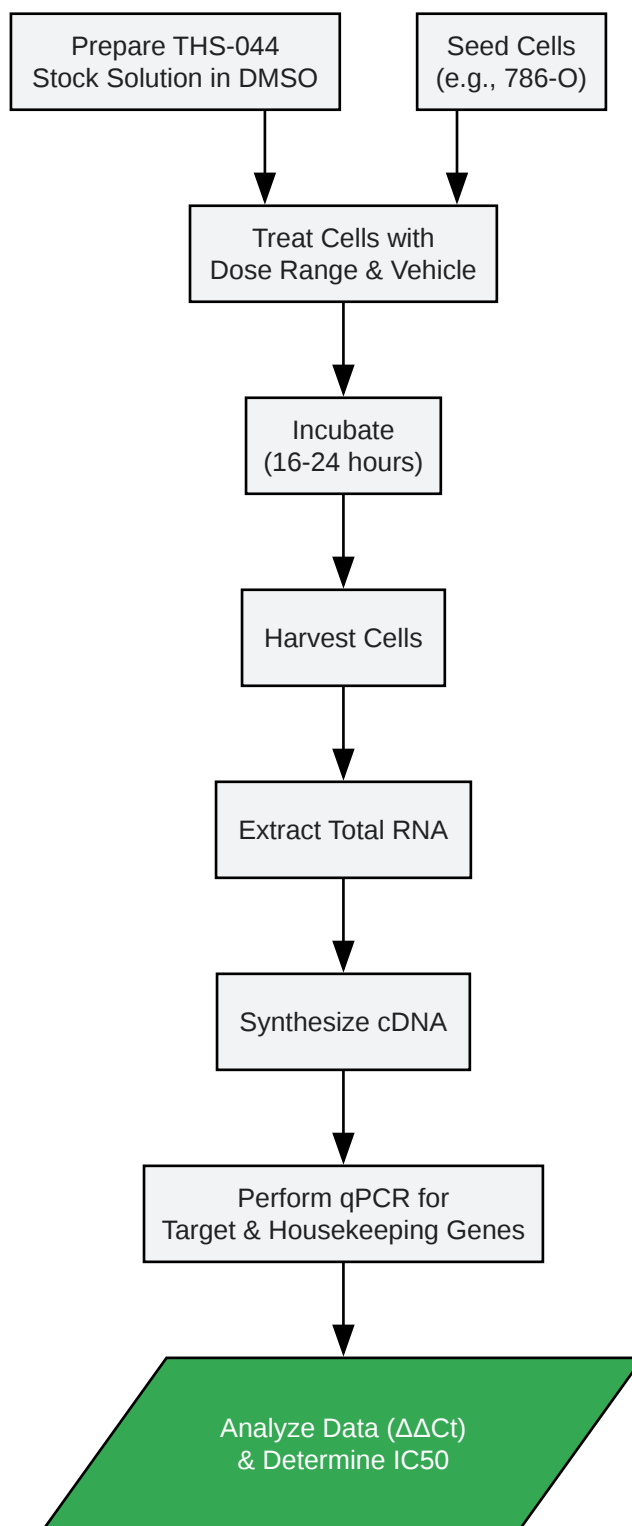
This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers and scientists optimize the working concentration of **THS-044** for in vitro experiments.

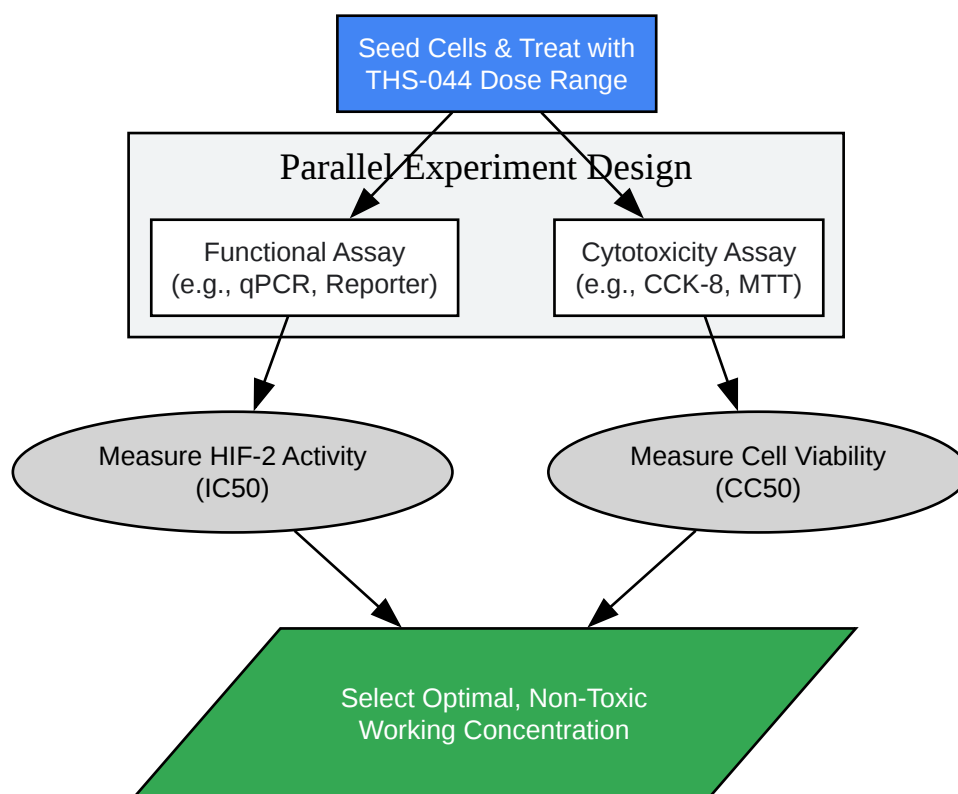
Frequently Asked Questions (FAQs)

FAQ 1: What is the mechanism of action for THS-044?

THS-044 is a small molecule modulator designed to specifically target the Hypoxia-Inducible Factor 2 α (HIF-2 α).^[1] Its mechanism of action involves binding directly to the PAS-B domain of the HIF-2 α subunit.^{[2][3]} This binding event stabilizes the folded state of the HIF-2 α PAS-B domain and, consequently, weakens its ability to form a heterodimer with its partner, the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT). By disrupting the formation of the functional HIF-2 α /ARNT transcription factor complex, **THS-044** inhibits the transcription of HIF-2 target genes. Notably, **THS-044** is selective and does not bind to the corresponding PAS-B domains of HIF-1 α or ARNT.







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References

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- 2. Artificial ligand binding within the HIF2 α PAS-B domain of the HIF2 transcription factor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
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